

IUPAC name for 3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol

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Structural Elucidation, Stereoselective Synthesis, and Analytical Validation of **3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol**

Executive Summary

The compound **3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol** represents a highly privileged structural motif in medicinal chemistry. As an arylcyclohexanol derivative, it shares a core pharmacophore with several neuroactive agents, including NMDA receptor antagonists and μ -opioid receptor agonists like tramadol. For researchers and drug development professionals, mastering the IUPAC nomenclature, stereochemical complexities, and synthetic methodologies of this scaffold is critical for driving structure-activity relationship (SAR) studies. This whitepaper provides an in-depth, self-validating technical guide to the structural elucidation, stereoselective synthesis, and analytical characterization of this specific compound.

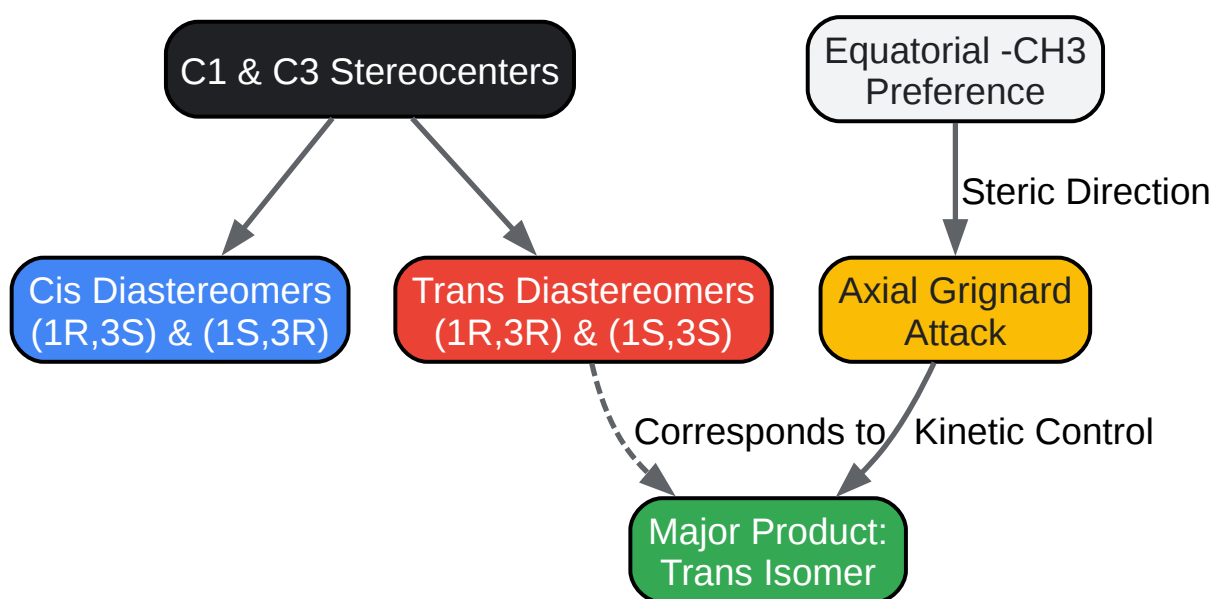
Structural Elucidation & IUPAC Nomenclature

The systematic naming of organic compounds ensures that an unambiguous structural formula can be generated from the text^[1]. According to the IUPAC Nomenclature of Organic Chemistry

(the "Blue Book"), the construction of the name **3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol** follows a strict hierarchical logic^[2]^[3]:

- **Principal Functional Group:** The hydroxyl group (-OH) has the highest priority among the functional groups present, dictating the suffix "-ol".
- **Parent Hydride:** The core ring is a six-membered saturated carbocycle, yielding "cyclohexane". The carbon attached to the hydroxyl group is designated as C1 to give the principal functional group the lowest possible locant, resulting in "cyclohexan-1-ol".
- **Substituents & Alphabetization:**
 - At C1, there is a phenyl ring substituted at its own 2-position with a methyl group, forming a "2-methylphenyl" moiety (trivially known as an o-tolyl group).
 - At C3, there is a "methyl" group.
 - Following IUPAC alphabetical ordering rules, "methyl" precedes "methylphenyl". Thus, the substituents are ordered as 3-methyl and 1-(2-methylphenyl).

Stereochemical Complexity: The molecule contains two chiral centers (C1 and C3), resulting in four possible stereoisomers: (1R,3R), (1S,3S), (1R,3S), and (1S,3R). The relative configuration is defined by the spatial relationship between the highest priority groups at C1 (-OH) and C3 (-CH₃).



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Stereochemical divergence and major product formation via axial Grignard attack.

Synthetic Methodology: Causality in Experimental Design

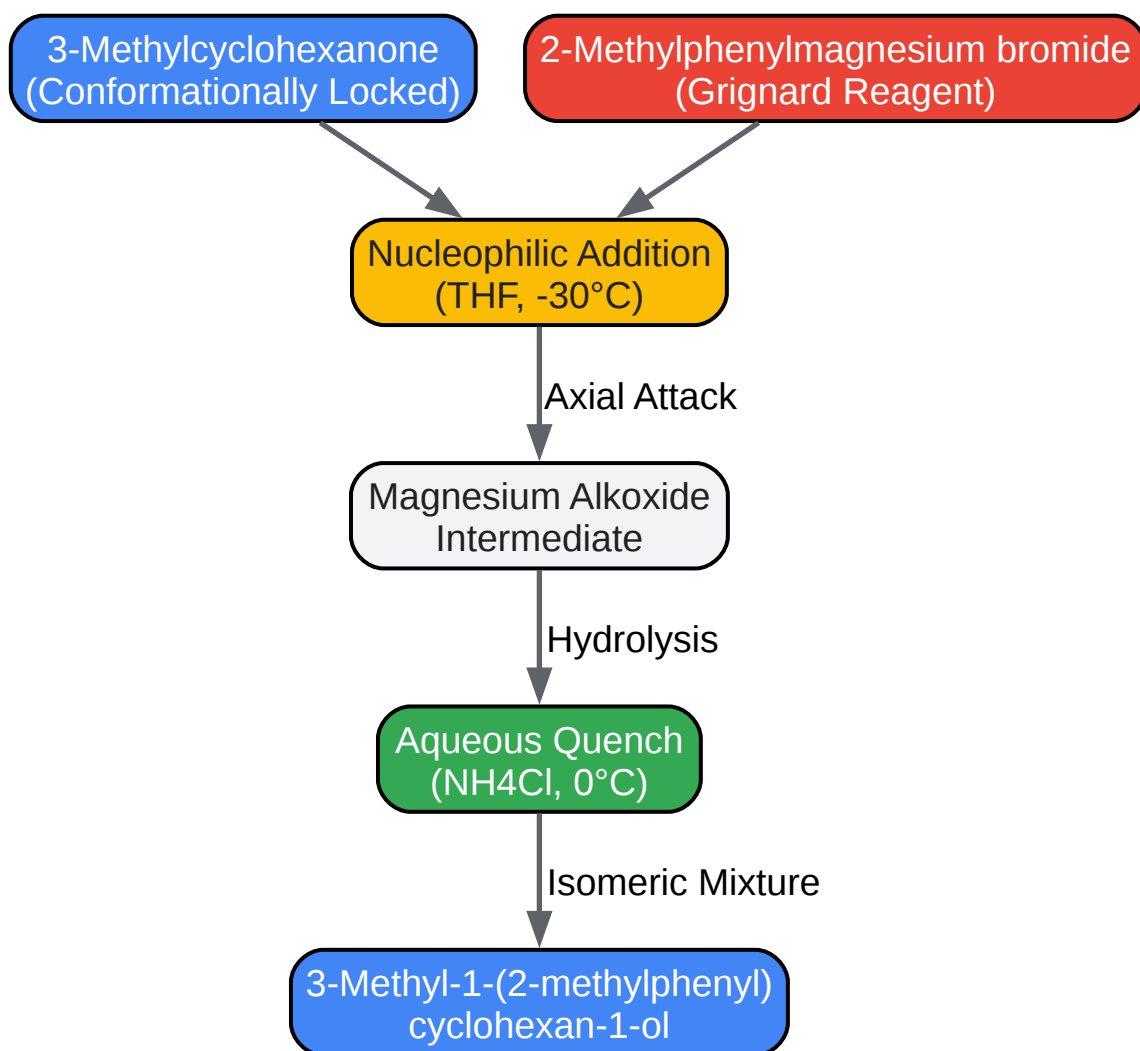
The standard synthetic route for arylcyclohexanols is the nucleophilic addition of an aryl Grignard reagent to a substituted cyclohexanone[4][5]. However, achieving high diastereoselectivity requires a deep understanding of conformational thermodynamics.

The Causality of Stereocontrol: In 3-methylcyclohexanone, the C3 methyl group strongly prefers the equatorial position to minimize severe 1,3-diaxial steric clashes. This "conformational lock" dictates the trajectory of the incoming nucleophile. When 2-methylphenylmagnesium bromide approaches the carbonyl carbon, it predominantly attacks from the less hindered axial face[4]. Consequently, the hydroxyl group is pushed into the equatorial position, yielding the trans-diastereomer as the major kinetic product.

Furthermore, utilizing 2-methyltetrahydrofuran (2-MeTHF) or anhydrous THF as the solvent is critical. These cyclic ethers act as Lewis bases, coordinating with the magnesium atom to stabilize the Grignard reagent and prevent unwanted enolization of the ketone[6].

Step-by-Step Protocol: Stereoselective Grignard Addition

- **Reagent Preparation:** In a flame-dried, argon-purged 250 mL round-bottom flask, suspend 1.2 equivalents of magnesium turnings in 50 mL of anhydrous THF. Add a single crystal of iodine to activate the magnesium.
- **Grignard Initiation:** Dropwise, add 1.0 equivalent of 2-bromotoluene. Maintain the internal temperature at 30 °C to sustain the exothermic initiation, then reflux for 2 hours until the magnesium is consumed.
- **Nucleophilic Addition:** Cool the dark Grignard solution to -30 °C using a dry ice/acetone bath. **Crucial Step:** The low temperature suppresses the deprotonation (enolization) of the ketone, which would otherwise reduce yield[4]. Slowly add 0.9 equivalents of 3-methylcyclohexanone dissolved in 20 mL of THF over 30 minutes.
- **Quenching & Hydrolysis:** Allow the reaction to stir for 4 hours, gradually warming to 0 °C. Quench the magnesium alkoxide intermediate by carefully adding 30 mL of saturated aqueous NH₄Cl.
- **Isolation:** Extract the aqueous layer three times with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude oil via flash column chromatography (90:10 Hexane/Ethyl Acetate) to separate the major trans-isomer from the minor cis-isomer.



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Synthetic workflow for **3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol** via Grignard addition.

Analytical Characterization (Self-Validating Systems)

To ensure the trustworthiness of the synthetic output, a self-validating analytical framework must be employed. No single technique is sufficient; orthogonal methods must corroborate the structure.

- Nuclear Magnetic Resonance (NMR): ¹H NMR is utilized to confirm the structural connectivity. The chemical shift of the C3 methyl doublet and the multiplet patterns of the cyclohexane ring protons are diagnostic for determining the diastereomeric ratio (dr).

- Supercritical Fluid Chromatography (SFC): Conventional reversed-phase HPLC often fails to separate structurally similar arylcyclohexanol diastereomers. SFC utilizing a chiral stationary phase (e.g., Chromegabond Nitro) is the industry standard for quantifying the enantiomeric excess (ee) and isolating isomerically pure fractions[4].
- Gas Chromatography-Mass Spectrometry (GC-MS): Electron ionization (EI) GC-MS validates the molecular weight. Arylcyclohexanols characteristically undergo a facile loss of water (dehydration) in the mass spectrometer, making the $[M - H_2O]^+$ ion the base peak.

Quantitative Data Presentation

The following table summarizes the theoretical and empirical physicochemical data required to validate the synthesis of **3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol**.

Analytical Parameter	Specification / Expected Data
IUPAC Name	3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol
Molecular Formula	C ₁₄ H ₂₀ O
Molecular Weight	204.31 g/mol
Stereocenters	C1, C3 (Yields 4 distinct stereoisomers)
Predicted Major Diastereomer	Trans-isomer (Due to axial nucleophilic attack)
¹ H NMR (CDCl ₃ , 400 MHz) Key Shifts	δ 7.10-7.25 (m, 4H, Ar-H), 2.52 (s, 3H, Ar-CH ₃), 1.20-2.10 (m, 8H, ring-CH ₂), 0.95 (d, J = 6.5 Hz, 3H, C3-CH ₃)
GC-MS (EI, 70 eV) Fragmentation	m/z 204 [M] ⁺ (weak), 186[M-H ₂ O] ⁺ (Base Peak), 171 [M-H ₂ O-CH ₃] ⁺
Optimal Separation Technique	Supercritical Fluid Chromatography (SFC)

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- To cite this document: BenchChem. [IUPAC name for 3-Methyl-1-(2-methylphenyl)cyclohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15270523/docs#iupac-name-for-3-methyl-1-2-methylphenyl-cyclohexan-1-ol\]](https://www.benchchem.com/product/b15270523/docs#iupac-name-for-3-methyl-1-2-methylphenyl-cyclohexan-1-ol)

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